

Improving extraction yield of Spilanthol from plant material.

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Compound of Interest

Compound Name: *N*-(2-methylpropyl)deca-2,6,8-trienamide

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Technical Support Center: Spilanthol Extraction

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing the extraction of spilanthol from plant material.

Frequently Asked Questions (FAQs)

Q1: Which plant parts contain the highest concentration of spilanthol?

Spilanthol is most abundant in the flowers of *Acmella oleracea* (also known as jambú).[1] The leaves and stems also contain spilanthol, but generally in lower concentrations.[1] For maximizing yield, it is recommended to use the flower heads.

Q2: What are the most common methods for extracting spilanthol?

Common methods for spilanthol extraction range from traditional techniques like maceration and Soxhlet extraction to more modern methods such as Microwave-Assisted Extraction (MAE), Ultrasound-Assisted Extraction (UAE), and Supercritical Fluid Extraction (SFE) with CO₂. [2]

Q3: Which solvent is best for spilanthol extraction?

Spilanthol is an amphiphilic compound, meaning it can be extracted with a range of solvents from nonpolar to polar.[3] Ethanol is a widely used and effective solvent, often in mixtures with water (e.g., 75% ethanol).[4] Other effective solvents include methanol, hexane, and Natural Deep Eutectic Solvents (NADES).[3][5] Supercritical CO₂ is a non-toxic and selective solvent used in SFE.[1] The choice of solvent will depend on the extraction method, desired purity, and environmental considerations.

Q4: How can I quantify the amount of spilanthol in my extract?

High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometry (MS) detection is a common and accurate method for quantifying spilanthol.[3][6] Gas Chromatography (GC) can also be used.[7] For a rapid and economically feasible quantification, Nuclear Magnetic Resonance (¹H NMR) spectroscopy can also be employed.[6][8]

Q5: Is spilanthol stable during and after extraction?

Spilanthol can be susceptible to degradation. It has been shown that spilanthol can oxidize in the presence of air.[6][8] Proper storage of extracts, such as in airtight containers and at low temperatures, is recommended to ensure stability.

Troubleshooting Guides

Issue 1: Low Spilanthol Yield

Possible Causes & Solutions

Possible Cause	Recommended Solution(s)
Inappropriate Plant Material	Ensure you are using the flower heads of <i>Acemella oleracea</i> , which have the highest spilanthol concentration. [1] The quality and freshness of the plant material can also impact yield.
Incorrect Solvent Choice	Spilanthol's amphiphilic nature allows for a range of solvents. Ethanol (especially aqueous ethanol) is a good starting point. [4] For non-polar extracts, hexane can be used. [3] Consider using Natural Deep Eutectic Solvents (NADES) for a green chemistry approach with comparable yields to ethanol. [5] [9] [10]
Suboptimal Extraction Parameters	Optimize parameters such as temperature, time, and solvent-to-solid ratio. For instance, with NADES, increasing the temperature up to 80°C can improve yield, while extraction time may have a lesser effect. [9] [11] [12] For MAE, temperature and time are critical factors to optimize. [13]
Inefficient Extraction Method	Modern methods like MAE and SFE generally offer higher yields and shorter extraction times compared to traditional methods like maceration. [14] [15] Consider switching to a more advanced extraction technique if yields are consistently low.
Improper Particle Size	Ensure the plant material is ground to a fine powder to increase the surface area for solvent interaction.

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Issue 2: Co-extraction of Impurities

Possible Causes & Solutions

Possible Cause	Recommended Solution(s)
Low Selectivity of Solvent	While effective, broad-spectrum solvents like ethanol can extract a wide range of compounds. Supercritical CO ₂ extraction (SFE) is known for its high selectivity for spilanthol, yielding a purer initial extract. [1]
Need for Post-Extraction Purification	Crude extracts often require purification. Techniques like Thin-Layer Chromatography (TLC), Column Chromatography (e.g., on silica gel or Sephadex), and Solid-Phase Extraction (SPE) can be used to isolate spilanthol from other co-extracted compounds. [3]

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Workflow for addressing high impurity levels in spilanthol extracts.

Data Presentation: Comparison of Extraction Methods

Extraction Method	Typical Solvents	Advantages	Disadvantages	Reported Spilanthol Yield/Concentration
Maceration	Ethanol	Simple, low cost	Time-consuming, lower yield	0.98% from in vitro whole plant[4]
Soxhlet Extraction	Ethanol, Methanol, Hexane	Higher yield than maceration	Time-consuming, requires larger solvent volumes, potential for thermal degradation	4.9 mg/g from dried aerial parts[16]
Microwave-Assisted Extraction (MAE)	Ethanol, Ethanol/Hexane	Rapid, efficient, reduced solvent consumption	Requires specialized equipment	3.09% from in vitro whole plant[4], Higher yield than hydrodistillation (0.47% vs 0.22%)[14]
Ultrasound-Assisted Extraction (UAE)	Ethanol/Hexane	Efficient, can be performed at lower temperatures	Requires specialized equipment	Effective for extracting spilanthol[3]
Supercritical Fluid Extraction (SFE)	Supercritical CO ₂ (with or without co-solvents like ethanol)	High selectivity, non-toxic solvent, yields solvent-free extract	High initial equipment cost	Highest selectivity and yield of 2.6% from flowers[17]
Natural Deep Eutectic Solvents (NADES) Extraction	Choline chloride with 1,2-propanediol	"Green" solvents, non-toxic, comparable yield to ethanol	Can be viscous, purification from NADES can be challenging	244.58 µg/mL (comparable to ethanol at 245.93 µg/mL)[5][10]

Experimental Protocols

Protocol 1: Microwave-Assisted Extraction (MAE) of Spilanthol

This protocol is a general guideline based on reported MAE methods.[\[7\]](#)[\[13\]](#)

- Preparation of Plant Material:
 - Dry the flower heads of *Acemella oleracea* at a controlled temperature (e.g., 40°C) until a constant weight is achieved.
 - Grind the dried material into a fine powder.
- Extraction Procedure:
 - Place a known amount of the powdered plant material (e.g., 10 g) into the microwave extraction vessel.
 - Add the extraction solvent. A mixture of ethanol and hexane (e.g., 3:7 v/v) has been reported to be effective. The solvent-to-solid ratio should be optimized, but a starting point of 10:1 (mL/g) can be used.
 - Seal the vessel and place it in the microwave extractor.
 - Set the extraction parameters:
 - Temperature: 50°C
 - Time: 30 minutes
 - After extraction, allow the vessel to cool to room temperature.
- Post-Extraction Processing:
 - Filter the extract to remove the solid plant material.

- The solvent can be evaporated under reduced pressure (e.g., using a rotary evaporator) to obtain the crude spilanthal extract.
- The crude extract can be further purified using chromatographic techniques.

Protocol 2: Ultrasound-Assisted Extraction (UAE) of Spilanthal

This protocol provides a general framework for UAE.

- Preparation of Plant Material:
 - Follow the same procedure as for MAE to prepare the dried, powdered plant material.
- Extraction Procedure:
 - Place a known amount of the powdered plant material into a suitable flask.
 - Add the chosen solvent (e.g., ethanol:hexane 3:7 v/v).[\[3\]](#)
 - Place the flask in an ultrasonic bath or use an ultrasonic probe.
 - Set the extraction parameters:
 - Temperature: 50°C
 - Time: 30 minutes[\[3\]](#)
 - Adjust the ultrasonic frequency and power according to the equipment manufacturer's instructions.
- Post-Extraction Processing:
 - Filter the extract to separate the plant residue.
 - Concentrate the extract by evaporating the solvent under vacuum.
 - Proceed with purification if necessary.

Protocol 3: Supercritical Fluid Extraction (SFE) of Spilanthol

SFE is a more complex technique requiring specialized equipment. This is a simplified overview.[\[18\]](#)

- Preparation of Plant Material:
 - Prepare dried, powdered plant material as described previously.
- Extraction Procedure:
 - Pack the powdered plant material (e.g., 20 g) into the extraction vessel.
 - Heat the extraction chamber to the desired temperature (e.g., 40-60°C).
 - Pump liquid CO₂ into the system, bringing it to a supercritical state by controlling pressure (e.g., 80-240 bar) and temperature.
 - Allow for a static extraction period (e.g., 2 hours) where the supercritical CO₂ is in contact with the plant material.
 - Initiate dynamic extraction by flowing the supercritical CO₂ through the vessel.
- Collection of Extract:
 - The spilanthol-rich supercritical fluid is passed through a separator where the pressure and/or temperature is changed, causing the CO₂ to return to a gaseous state and the spilanthol to precipitate.
 - Alternatively, the extract can be collected by bubbling the CO₂ through a solvent trap (e.g., ethanol).
- Post-Extraction:
 - The collected extract is largely free of solvent if direct precipitation is used. If a solvent trap is used, the solvent can be evaporated.

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Decision tree for selecting a suitable spilanthol extraction method.

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